

Application Notes & Protocols: Tetrazine-TCO Ligation for Fluorescent Probe Conjugation

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Compound of Interest

Compound Name: *Tetrazine-PEG4-oxyamine
hydrochloride*

Cat. No.: *B12415591*

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Audience: Researchers, scientists, and drug development professionals.

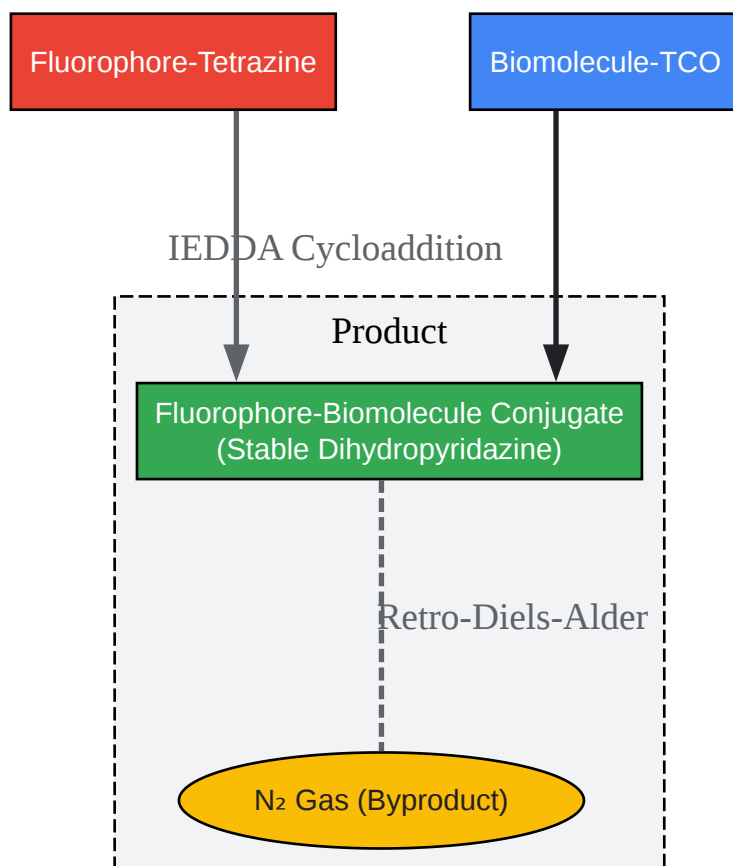
Introduction

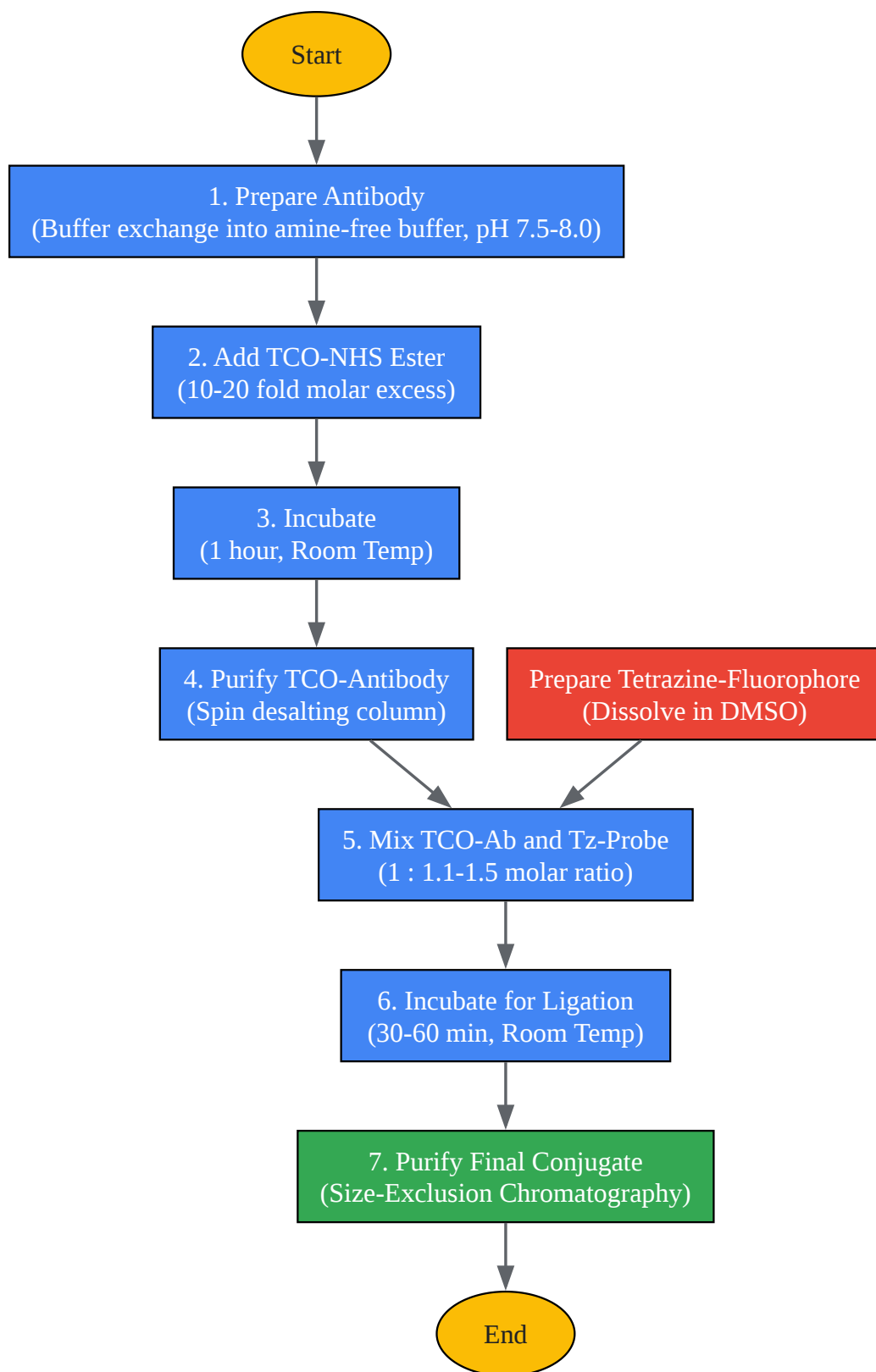
The inverse-electron-demand Diels-Alder (IEDDA) reaction between a tetrazine (Tz) and a trans-cyclooctene (TCO) is a bioorthogonal ligation reaction renowned for its exceptional speed, specificity, and biocompatibility.[1][2][3] With reaction kinetics several orders of magnitude faster than other click chemistry techniques, the Tz-TCO ligation enables the efficient and specific conjugation of biomolecules under dilute, physiological conditions without the need for a catalyst.[4][5][6] These features make it an invaluable tool for a wide range of applications, including antibody-drug conjugate (ADC) development, live-cell imaging, pretargeted in vivo imaging, and the construction of complex biomaterials.[2][3][7][8]

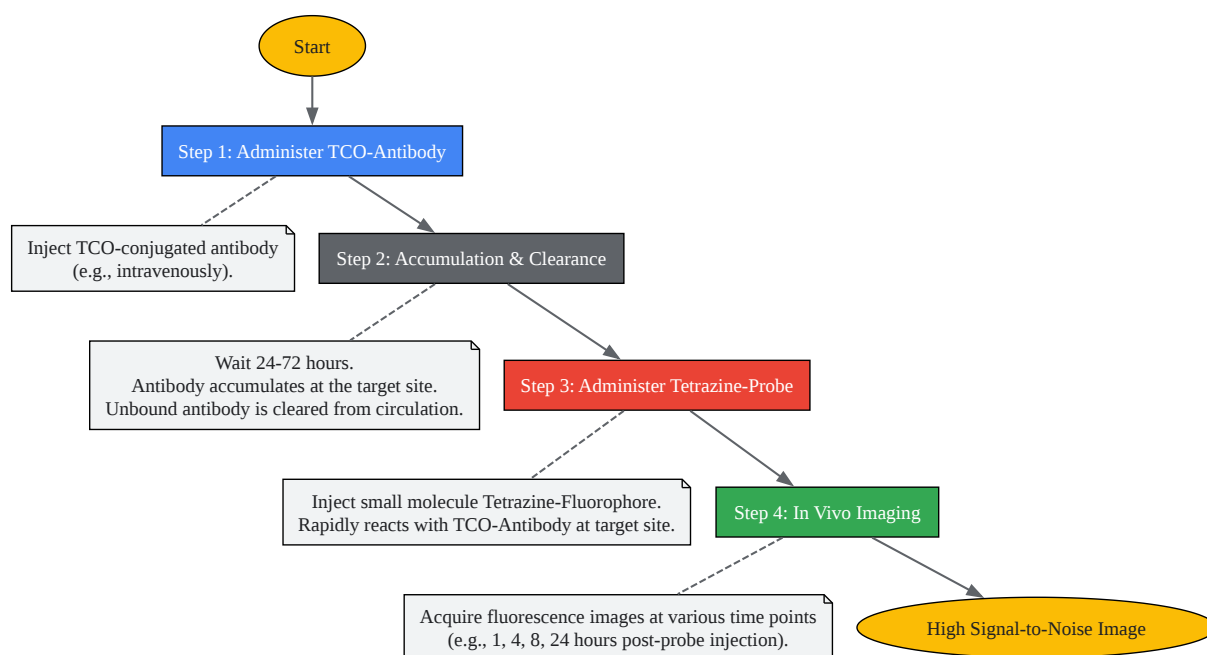
This document provides a summary of key quantitative data, detailed experimental protocols for fluorescent probe conjugation, and workflows for common applications.

Principle of the Method

The ligation is based on a [4+2] cycloaddition reaction where the electron-poor tetrazine rapidly and selectively reacts with the strained dienophile, TCO.[9][10] This is followed by a retro-Diels-Alder reaction that irreversibly releases nitrogen gas (N₂), forming a stable dihydropyridazine linkage.[9] The reaction's progress can often be monitored by the disappearance of the tetrazine's characteristic color and absorbance peak between 510-550 nm.[9]







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